

An In-depth Technical Guide to Methylsulfonylacetonitrile (CAS 2274-42-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methylsulfonylacetonitrile**

Cat. No.: **B147333**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methylsulfonylacetonitrile, also known as 2-(methylsulfonyl)acetonitrile or mesylacetonitrile, is a bifunctional organic compound featuring both a sulfone and a nitrile group.^[1] This unique structure makes it a valuable reagent and building block in organic synthesis, particularly in the pharmaceutical industry. The strong electron-withdrawing nature of the methylsulfonyl group activates the adjacent methylene protons, facilitating a range of chemical transformations. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and safety protocols, tailored for a technical audience.

Chemical and Physical Properties

Methylsulfonylacetonitrile is a white to grayish-yellow crystalline powder at room temperature.^[2] It is stable under normal laboratory conditions but should be kept away from strong oxidizing agents.^[2] A summary of its key physical and chemical properties is presented below.

Table 1: Physical and Chemical Properties of **Methylsulfonylacetonitrile**

Property	Value	Source(s)
CAS Number	2274-42-2	[3]
Molecular Formula	C ₃ H ₅ NO ₂ S	[3][4]
Molecular Weight	119.14 g/mol	[1][3]
Melting Point	81-84 °C (lit.)	[1][4]
Boiling Point	360.6 ± 25.0 °C (Predicted)	[4]
Density	1.288 ± 0.06 g/cm ³ (Predicted)	[4]
Appearance	White - Greyish yellow Crystal - Powder	[2]
Water Solubility	Slightly soluble	[4]
Synonyms	2-(Methylsulfonyl)acetonitrile, Mesylacetonitrile, Cyanomethylsulfonylmethane	[2][3]
SMILES	CS(=O)(=O)CC#N	[1][3]
InChI Key	FOTRKCAZUSJCQD- UHFFFAOYSA-N	[1][3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Methylsulfonylacetonitrile**. While a comprehensive set of spectra is not available from the search results, typical data points are referenced in chemical databases.

Table 2: Spectroscopic Information for **Methylsulfonylacetonitrile**

Technique	Data Reference	Source(s)
Mass Spectrometry (MS)	Electron ionization data available via NIST WebBook	[5] [6]
Nuclear Magnetic Resonance (NMR)	Data available from various suppliers and databases.	[7] [8]
Infrared Spectroscopy (IR)	Data available from various suppliers and databases.	[7] [8]

Note: For detailed spectra, researchers should consult spectral databases such as the NIST Chemistry WebBook or acquire data on their specific sample.

Synthesis and Reactivity

Synthesis Protocols

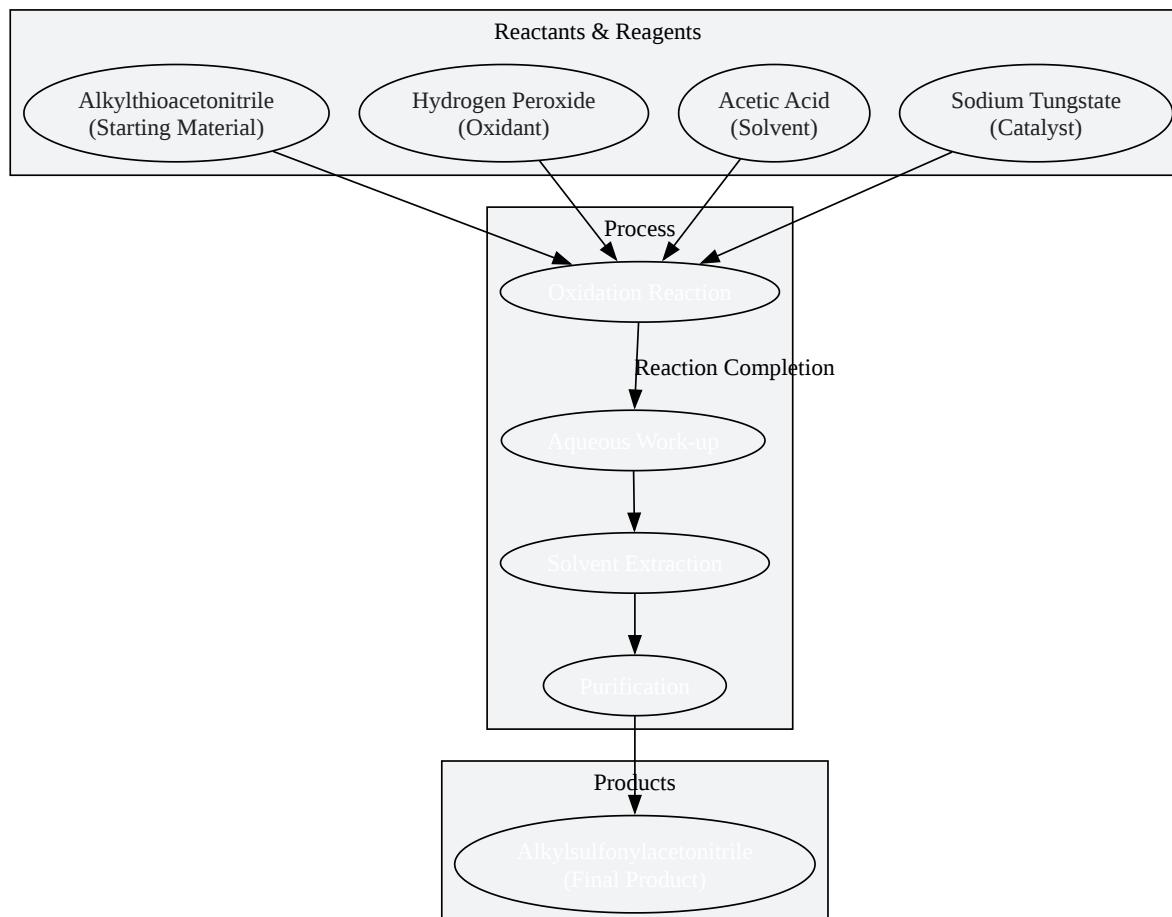
A common method for the preparation of **methylsulfonylacetonitrile** involves the reaction of methanesulfonyl chloride with acetonitrile in the presence of a base.[\[4\]](#) Another general approach for analogous sulfonyl acetonitriles involves the oxidation of the corresponding thioether (e.g., ethylthioacetonitrile) using an oxidizing agent like hydrogen peroxide in a suitable solvent such as acetic acid.[\[9\]](#)

Experimental Protocol: General Oxidation of Alkylthioacetonitriles

This is a generalized protocol based on the synthesis of a similar compound, ethylsulfonyl acetonitrile.[\[9\]](#)

- Reaction Setup: To a solution of the starting material, an alkylthioacetonitrile, in glacial acetic acid, add a catalytic amount of sodium tungstate hydrate.
- Oxidation: Slowly add hydrogen peroxide to the reaction mixture while maintaining the temperature. The reaction is exothermic and may require cooling.
- Work-up: After the reaction is complete (monitored by TLC or GC), the mixture is diluted with water.

- Extraction: The aqueous layer is extracted with an organic solvent, such as ethyl acetate or chloroform.
- Purification: The combined organic layers are dried over an anhydrous salt (e.g., MgSO₄), filtered, and the solvent is removed under reduced pressure to yield the crude sulfonyl acetonitrile product, which can be further purified by recrystallization or chromatography.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of sulfonyl acetonitriles via oxidation.

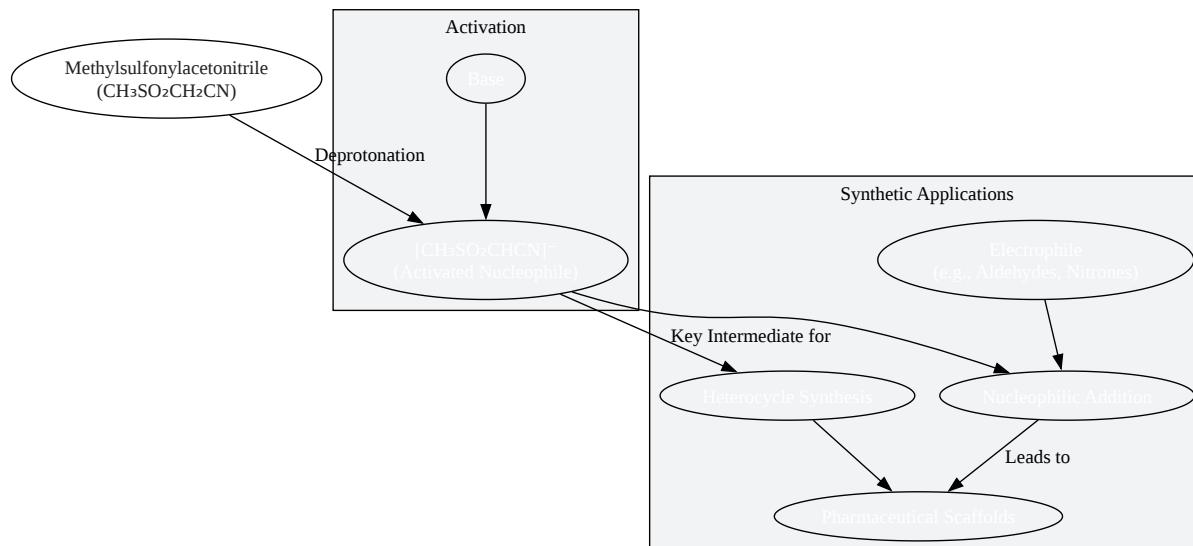
Reactivity and Applications

The methylsulfonyl group is a powerful electron-withdrawing group, which makes the methylene protons (the $-\text{CH}_2-$ group) acidic and thus readily deprotonated by a base. This property makes **methylsulfonylacetone** a useful C2 building block in organic synthesis.

It is used in reactions such as:

- Nucleophilic Addition: The carbanion generated can act as a nucleophile in various addition reactions.
- Sulfenylation Reactions: It can serve as a reagent in sulfenylation processes.^[4]
- Synthesis of Heterocycles: It has been used as a starting material in the synthesis of more complex molecules, including substituted δ -pyrone ring analogues and 4,9-dihydropyrrolo[2,1-b]quinazolines.^{[10][11]}

The sulfone moiety is a key functional group in medicinal chemistry.^[12] It can improve physicochemical properties such as solubility and metabolic stability, and its incorporation is a common strategy in drug design.^[12] While specific drug development pathways involving **methylsulfonylacetone** are not detailed in the provided results, its role as a versatile building block suggests its utility in creating libraries of compounds for screening and lead optimization.



[Click to download full resolution via product page](#)

Caption: Logical flow of the activation and synthetic utility of **methylsulfonylacetonitrile**.

Safety and Handling

Methylsulfonylacetonitrile is classified as harmful and requires careful handling in a laboratory setting.[13]

Table 3: Hazard and Safety Information

Category	Information	Source(s)
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled.	[13]
GHS Pictogram	GHS07 (Exclamation mark)	[10]
Signal Word	Warning	
Precautionary Statements	P261: Avoid breathing dust. P280: Wear protective gloves/protective clothing/eye protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water.	
Personal Protective Equipment (PPE)	Dust mask (type N95), safety goggles/eyeshields, impervious gloves.	[2]
Incompatible Materials	Strong oxidizing agents, strong acids, reducing agents, bases.	[2][14]
Storage	Keep container tightly closed in a dry and well-ventilated place.	[14]

Experimental Protocol: Safe Handling and Disposal

- Engineering Controls: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[2]
- Personal Protective Equipment: Always wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves (e.g., nitrile).[2]

- Weighing and Transfer: When handling the solid powder, avoid creating dust.[\[4\]](#) Use appropriate tools and techniques for weighing and transferring the material.
- Spill Response: In case of a spill, avoid breathing dust. Remove all sources of ignition.[\[14\]](#) Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for chemical waste disposal.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Conclusion

Methylsulfonylacetonitrile (CAS 2274-42-2) is a versatile and reactive compound with significant potential in organic synthesis and drug discovery. Its activated methylene group allows for a variety of carbon-carbon bond-forming reactions, making it a valuable precursor for complex molecular scaffolds and heterocyclic systems. Researchers and drug development professionals should be familiar with its properties and reactivity to leverage its synthetic utility while adhering to strict safety protocols due to its hazardous nature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (Methylsulfonyl)acetonitrile 97 2274-42-2 [sigmaaldrich.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. Methanesulfonylacetonitrile (CAS 2274-42-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. chembk.com [chembk.com]
- 5. Methanesulfonylacetonitrile [webbook.nist.gov]
- 6. Methanesulfonylacetonitrile [webbook.nist.gov]
- 7. knowledge.uchicago.edu [knowledge.uchicago.edu]

- 8. WebSpectra - Problems in NMR and IR Spectroscopy [webspectra.chem.ucla.edu]
- 9. CN101100450A - Method for preparing ethylsulfonyl acetonitrile - Google Patents [patents.google.com]
- 10. (甲磺酰)乙腈 97% | Sigma-Aldrich [sigmaaldrich.com]
- 11. (甲磺酰)乙腈 97% | Sigma-Aldrich [sigmaaldrich.com]
- 12. namiki-s.co.jp [namiki-s.co.jp]
- 13. (Methylsulfonyl)acetonitrile | C3H5NO2S | CID 75283 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methylsulfonylacetonitrile (CAS 2274-42-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147333#methylsulfonylacetonitrile-cas-number-2274-42-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com